

# Introduction to the Stereochemistry of 3-Heptene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

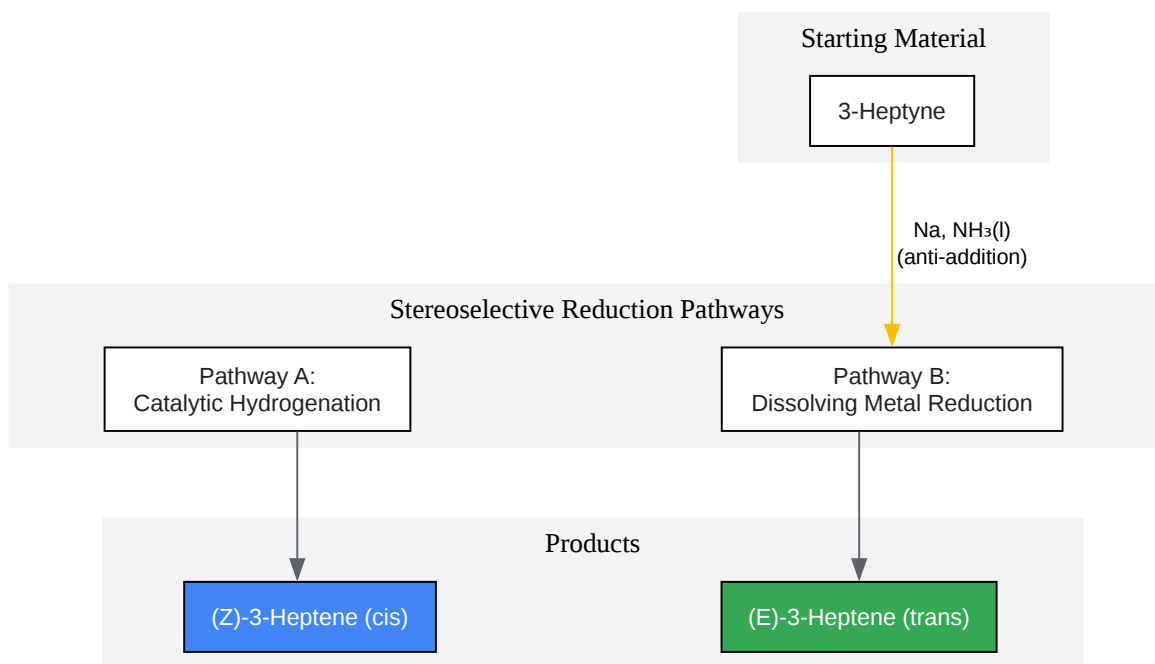
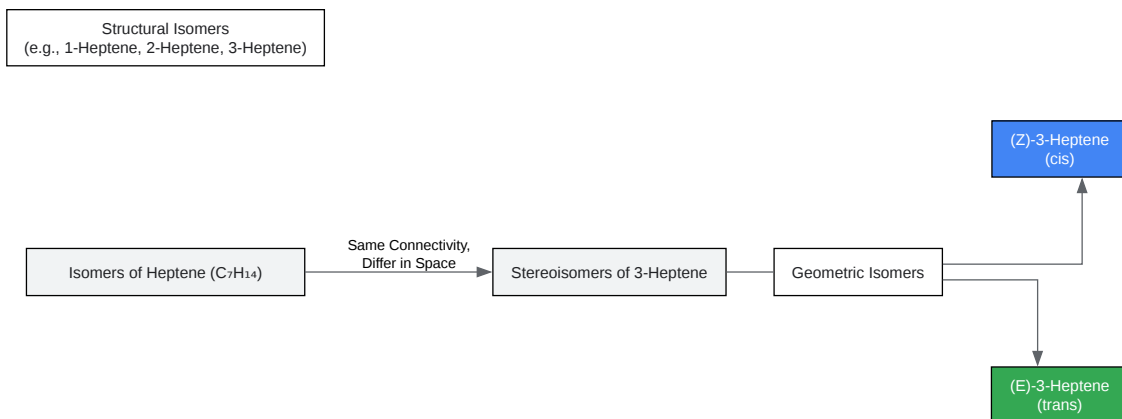
## Compound of Interest

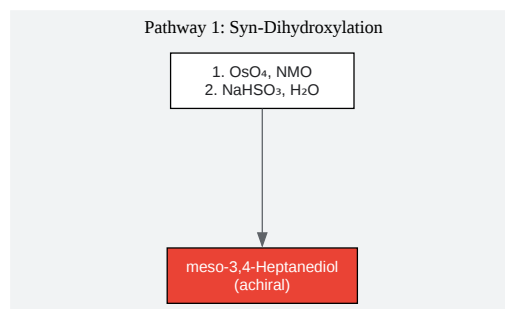
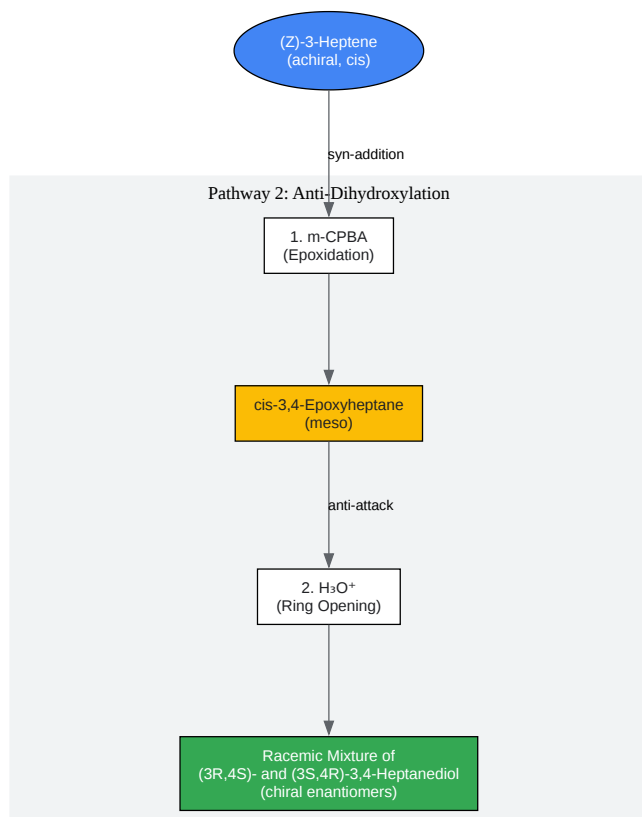
Compound Name: *cis-3-Heptene*

Cat. No.: B043857

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3-Heptene (C<sub>7</sub>H<sub>14</sub>) is an alkene with a carbon-carbon double bond located between the third and fourth carbon atoms of its seven-carbon chain.<sup>[1]</sup> The presence of this double bond restricts rotation, giving rise to geometric isomerism. These isomers, which have the same molecular formula and connectivity but differ in the spatial arrangement of atoms, are a fundamental concept in stereochemistry.<sup>[2]</sup> For 3-heptene, two distinct stereoisomers exist: **cis-3-heptene** and trans-3-heptene.<sup>[3]</sup> These are also designated as (Z)-3-heptene and (E)-3-heptene, respectively, according to the Cahn-Ingold-Prelog priority rules. The parent molecule, 3-heptene, does not possess a chiral center. However, its stereoisomeric forms serve as critical precursors in reactions that can generate one or more chiral centers, making a thorough understanding of their behavior essential for stereocontrolled synthesis.





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## References

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